

# A Comprehensive Technical Guide to Dimethylphenylsilane: CAS Number and Safety Protocols

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## Compound of Interest

Compound Name: *Dimethylphenylsilane*

Cat. No.: *B1631080*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive data and safety protocols for **Dimethylphenylsilane** (CAS No. 766-77-8), a versatile organosilicon compound utilized in various industrial and research applications, including silicone polymers, coatings, and electronics.<sup>[1]</sup> This document aims to furnish researchers, scientists, and drug development professionals with the critical information necessary for its safe handling, storage, and disposal.

## Chemical Identification and Properties

**Dimethylphenylsilane**, also known as Phenyldimethylsilane, is a colorless liquid with an aromatic odor.<sup>[2]</sup> Its fundamental identifiers and physical properties are summarized below for easy reference.

Table 1: Chemical Identifiers for **Dimethylphenylsilane**

Identifier	Value	Source
CAS Number	766-77-8	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
EC Number	212-170-5	
Molecular Formula	C <sub>8</sub> H <sub>12</sub> Si	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	dimethyl(phenyl)silane	<a href="#">[3]</a> <a href="#">[5]</a>
Synonyms	Phenyldimethylsilane	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
InChI Key	ZISUALSZTAEPJH-UHFFFAOYSA-N	<a href="#">[4]</a>
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Table 2: Physicochemical Properties of **Dimethylphenylsilane**

Property	Value	Source
Molecular Weight	136.27 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Clear colorless liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Density	0.889 g/mL at 25 °C	<a href="#">[1]</a>
Boiling Point	157 °C at 744 mmHg	<a href="#">[4]</a>
Flash Point	35 °C (95 °F)	<a href="#">[4]</a>
Refractive Index	n <sub>20/D</sub> 1.497	<a href="#">[4]</a>
Water Solubility	Not miscible	<a href="#">[4]</a>
Storage Temperature	2-8°C, under inert atmosphere	<a href="#">[4]</a>

## Hazard Identification and Classification

**Dimethylphenylsilane** is classified as a flammable liquid and vapor.[\[5\]](#)[\[6\]](#) It is crucial to be aware of its potential hazards to ensure safe handling in a laboratory or industrial setting.

Table 3: GHS Hazard Classification for **Dimethylphenylsilane**

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor <a href="#">[5]</a>
Serious Eye Damage/Eye Irritation	2A	Causes serious eye irritation <a href="#">[2]</a>

Signal Word: Warning

Hazard Pictogram:

- GHS02: Flame

## Safety Handling and Experimental Protocols

Strict adherence to safety protocols is paramount when working with **Dimethylphenylsilane**.

The following sections outline the necessary precautions and procedures for handling, storage, and disposal.

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times to minimize exposure and ensure personal safety.

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[\[6\]](#)
- Hand Protection: Neoprene or nitrile rubber gloves should be worn.[\[7\]](#)
- Skin and Body Protection: A lab coat or other suitable protective clothing is required.[\[6\]](#)[\[7\]](#)
- Respiratory Protection: If working in a poorly ventilated area or if inhalation is a risk, a NIOSH/MSHA-approved respirator with an appropriate filter for organic vapors should be used.[\[6\]](#)[\[7\]](#)

## Engineering Controls

Engineering controls are the first line of defense in minimizing exposure to hazardous chemicals.

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6][7]
- Grounding: To prevent static discharge, which can ignite flammable vapors, all containers and receiving equipment must be properly grounded and bonded.[6][7]
- Explosion-Proof Equipment: Use of explosion-proof electrical, ventilating, and lighting equipment is essential in areas where **Dimethylphenylsilane** is handled and stored.[6][7]
- Eyewash Stations and Safety Showers: These must be readily accessible in the immediate work area.[6][7]

## Handling and Storage Procedures

Proper handling and storage are critical to prevent accidents and maintain the chemical's integrity.

- Handling:
  - Keep away from heat, sparks, open flames, and other ignition sources.[2][6]
  - Use only non-sparking tools.[2][6]
  - Take precautionary measures against static discharge.[2][6]
  - Avoid breathing vapors or mist.[6]
  - Avoid contact with skin, eyes, and clothing.[6]
  - Wash hands thoroughly after handling.[7]
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][7]
  - Keep in an area designated for flammable liquids.[6]

- Store under an inert atmosphere (e.g., nitrogen) to prevent degradation.[8]
- Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.[6][8]

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures should be taken.

Table 4: First-Aid Procedures for **Dimethylphenylsilane** Exposure

Exposure Route	First-Aid Procedure	Source
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention.	[6][7]
Skin Contact	Wash with plenty of soap and water. Remove contaminated clothing and wash before reuse.	[6][7]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, seek medical advice.	[6][7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical advice/attention.	[6][7]

## Fire-Fighting Measures

**Dimethylphenylsilane** is a flammable liquid, and appropriate fire-fighting measures must be understood.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6] Containers may explode when heated.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

## Accidental Release Measures

In the case of a spill, the following steps should be taken to mitigate the hazard.

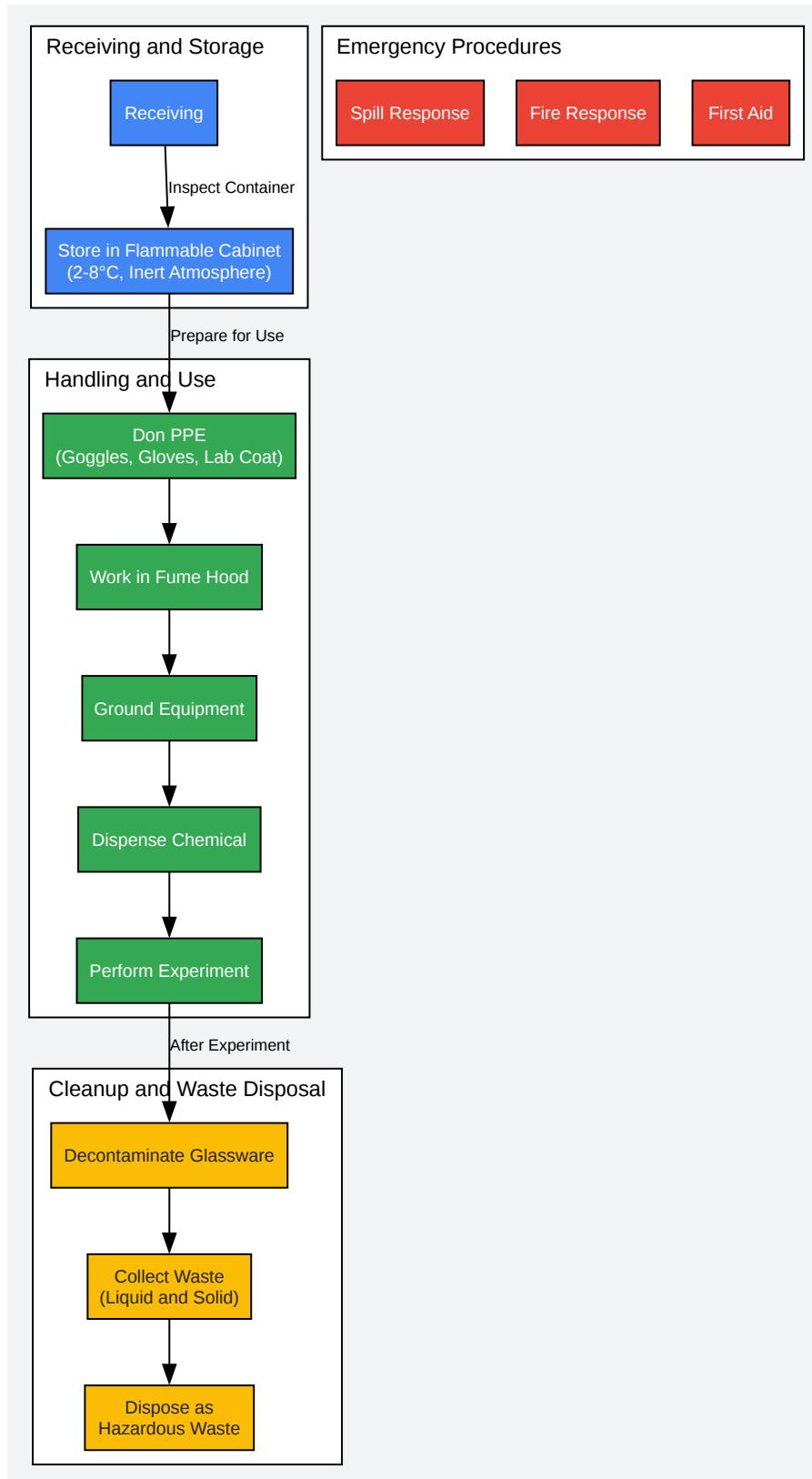
- Evacuate: Evacuate unnecessary personnel from the area.
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[6]
- Ventilate: Ensure adequate ventilation.
- Containment: Use a non-combustible absorbent material like sand or earth to contain the spill.
- Cleanup: Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[6]
- Personal Protection: Wear appropriate PPE during cleanup.

## Disposal Considerations

Waste **Dimethylphenylsilane** and contaminated materials must be disposed of in accordance with all applicable federal, state, and local regulations.[6] It is considered hazardous waste.[2] Do not dispose of it down the drain.

## Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Dimethylphenylsilane**, from receipt to disposal.



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Caption: Workflow for the safe handling of **Dimethylphenylsilane**.

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